

Methyl 3-aminopyridine-4-carboxylate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl 3-aminopyridine-4-carboxylate

Cat. No.: B145495

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling protocols for **Methyl 3-aminopyridine-4-carboxylate**. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may work with this compound. This guide consolidates critical information regarding its physical and chemical properties, potential hazards, safe handling and storage procedures, and emergency response measures. All quantitative data has been summarized in structured tables for ease of reference. Furthermore, this document includes a representative experimental protocol to illustrate the practical application of the recommended safety measures in a laboratory setting. A logical workflow for safe handling and emergency response is also presented visually using a Graphviz diagram.

Introduction

Methyl 3-aminopyridine-4-carboxylate is a heterocyclic organic compound with applications in medicinal chemistry and as a building block in the synthesis of more complex molecules. As with any chemical reagent, a thorough understanding of its properties and potential hazards is

paramount to ensure the safety of laboratory personnel and the integrity of research. This guide aims to provide the necessary information to handle this compound responsibly.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Methyl 3-aminopyridine-4-carboxylate** is presented in Table 1. While some data points are not available, the existing information provides a foundational understanding of the compound's characteristics.

Table 1: Physical and Chemical Properties of **Methyl 3-aminopyridine-4-carboxylate**

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Solid	MedChemExpress SDS
Melting/Freezing Point	84-86°C	MedChemExpress SDS
Boiling Point/Range	292.5°C at 760 mmHg	MedChemExpress SDS
Flash Point	Not available	MedChemExpress SDS
Solubility in Water	Not available	MedChemExpress SDS
Vapor Pressure	Not available	MedChemExpress SDS
Vapor Density	Not available	MedChemExpress SDS
Relative Density	Not available	MedChemExpress SDS
SMILES string	COC(=O)c1ccncc1N	[1]
InChI	1S/C7H8N2O2/c1-11-7(10)5-2-3-9-4-6(5)8/h2-4H,8H2,1H3	[1]
InChI key	XLQIGLBALJNHKR-UHFFFAOYSA-N	[1]

Hazard Identification and Toxicological Data

Methyl 3-aminopyridine-4-carboxylate is classified as a hazardous substance. The GHS classification and associated hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification

Classification	Code	Description	Source
Acute toxicity, oral	Category 4	H302: Harmful if swallowed	MedChemExpress SDS
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	MedChemExpress SDS
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	MedChemExpress SDS
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation	MedChemExpress SDS

Pictograms:

GHS07: Exclamation mark[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Toxicological Data:

Specific quantitative toxicological data, such as LD50 values for **Methyl 3-aminopyridine-4-carboxylate**, are not readily available. However, data for the parent compound, 3-aminopyridine, can provide an indication of potential toxicity. For 3-aminopyridine, the intraperitoneal LD50 in mice is reported to be 28 mg/kg, and the oral LD50 in quail is 178 mg/kg[\[2\]](#)[\[3\]](#). It is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled[\[4\]](#). Given these findings, it is prudent to handle **Methyl 3-aminopyridine-4-carboxylate** with a high degree of caution, assuming it may have similar or comparable toxic properties.

Carcinogenicity:

No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, or NTP.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Methyl 3-aminopyridine-4-carboxylate**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when generating dust.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.

General Handling Precautions

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Take off contaminated clothing and wash it before reuse.

Storage Conditions

- Store in a well-ventilated place.
- Keep the container tightly closed.

- Store locked up.
- For long-term storage of solutions, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.

Emergency Procedures

A clear and practiced emergency response plan is crucial. The following procedures should be followed in the event of an exposure or spill.

First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell.
- In Case of Skin Contact: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Under fire conditions, may decompose and emit toxic fumes.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange for disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

Representative Experimental Protocol: Synthesis of a Substituted Pyridine Derivative

The following is a representative protocol illustrating the use of a substituted aminopyridine carboxylate in a chemical synthesis. This protocol is for illustrative purposes to highlight the integration of safety measures and should be adapted based on the specific requirements of the experiment.

Objective: To synthesize an N-acylated derivative of **Methyl 3-aminopyridine-4-carboxylate**.

Materials:

- **Methyl 3-aminopyridine-4-carboxylate**

- Acetyl chloride
- Triethylamine
- Dichloromethane (anhydrous)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Addition funnel
- Nitrogen inlet
- Ice bath

Procedure:

- Preparation:

- Set up a clean, dry round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet in a chemical fume hood.
- Don all required PPE, including safety goggles, a lab coat, and nitrile gloves.
- Weigh the desired amount of **Methyl 3-aminopyridine-4-carboxylate** and add it to the flask.
- Add anhydrous dichloromethane to dissolve the starting material.

- Reaction Setup:

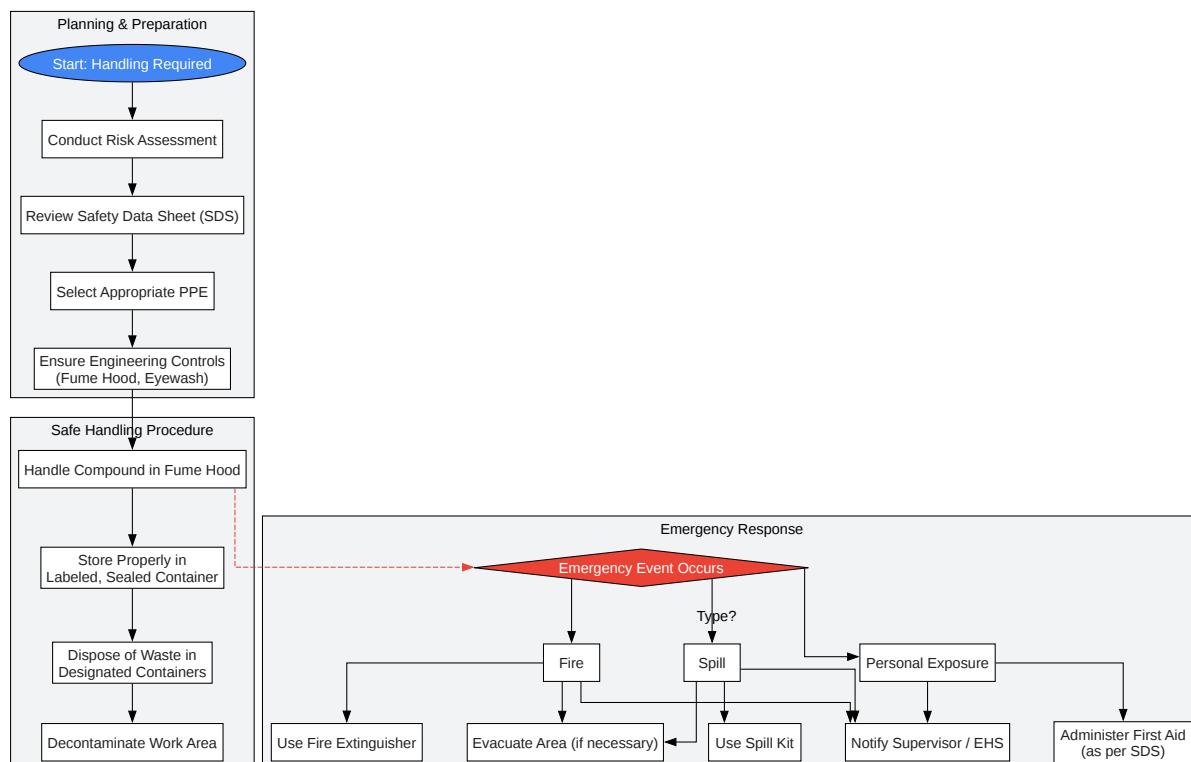
- Add triethylamine to the reaction mixture.
- Place the flask in an ice bath to cool the solution.
- Prepare a solution of acetyl chloride in anhydrous dichloromethane in an addition funnel.

- Reaction Execution:
 - Slowly add the acetyl chloride solution dropwise to the stirred reaction mixture over a period of 15-20 minutes, maintaining the temperature below 5°C.
 - After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for the specified time, monitoring the reaction progress by TLC.
- Work-up and Purification:
 - Upon completion, quench the reaction by the slow addition of water.
 - Transfer the mixture to a separatory funnel and extract the product with dichloromethane.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography.
- Waste Disposal:
 - Dispose of all chemical waste, including solvents and reaction residues, in appropriately labeled waste containers according to institutional guidelines.

Throughout this procedure, it is imperative to work within the fume hood, wear appropriate PPE, and have emergency response materials readily available.

Visualized Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical flow of actions for the safe handling of **Methyl 3-aminopyridine-4-carboxylate** and the appropriate response in case of an emergency.

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